

# Propoxyphene-D5 vs non-deuterated propoxyphene performance

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## Compound Focus: rac-Propoxyphene-D5

CAS No.: 136765-49-6

Cat. No.: S1785199

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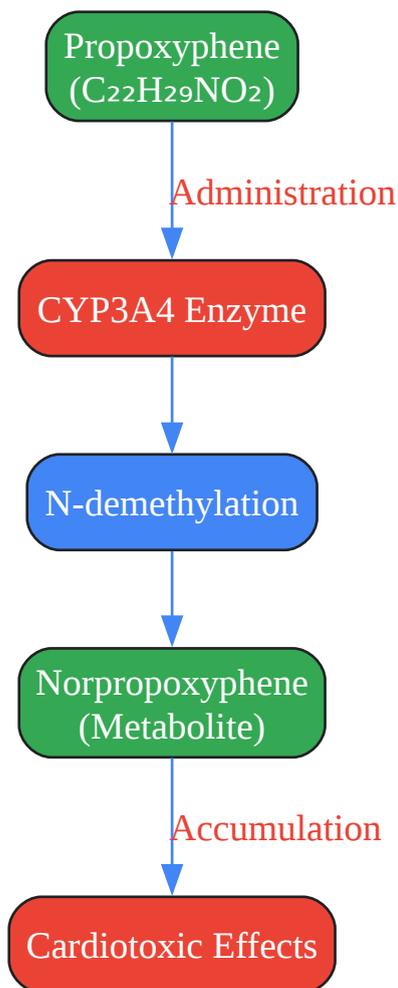
## Propoxyphene Profile

| Property                | Detail   |
|-------------------------|--|
| IUPAC Name              | (2S,3R)-4-(Dimethylamino)-3-methyl-1,2-diphenylbutan-2-yl propionate [1] [2] |
| Chemical Formula        | C <sub>22</sub> H <sub>29</sub> NO <sub>2</sub> [3] [2]                      |
| Molecular Weight        | 339.47 g/mol [3] [2]   |
| Opioid Agonist Activity | Mu (μ)-opioid receptor agonist [3] [1]                                       |

| **Other Pharmacological Activities** | • Non-competitive  $\alpha\beta\gamma$  neuronal nicotinic acetylcholine receptor antagonist. • Weak NMDA receptor antagonist. • Weak serotonin reuptake inhibitor. [3] [1] | | **Primary Metabolic Pathway** | CYP3A4-mediated N-demethylation to norpropoxyphene [3] [1] | | **Elimination Half-life** | 6-12 hours (parent drug); 30-36 hours (metabolite, norpropoxyphene) [1] | | **Therapeutic Use** | Relief of mild to moderate pain (medicinal products withdrawn in many regions) [3] [1] [4] | | **Toxicity Concerns** | • Cardiotoxicity (arrhythmias) due to cardiac sodium channel blockade. [1] • Respiratory depression in overdose. [4] |

## Propoxyphene Metabolic Pathway

The following diagram illustrates the primary metabolic pathway of propoxyphene, which is the key process that deuterated analogs like Propoxyphene-D5 are designed to alter.



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## References

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